

Core Physical Properties of Hept-2-yn-1-ol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Heptyn-1-ol

Cat. No.: B092533

[Get Quote](#)

Hept-2-yn-1-ol is an organic compound with the molecular formula $C_7H_{12}O$. While extensive experimentally determined data is not readily available in public literature, a number of key physical properties have been calculated and are presented below. These computed values offer valuable insights for handling, characterization, and application in research and development.

Quantitative Data Summary

The following table summarizes the key computed physical and chemical properties of hept-2-yn-1-ol.

Property	Value	Source
Molecular Weight	112.17 g/mol	[1]
Exact Mass	112.088815002 Da	[1]
Molecular Formula	$C_7H_{12}O$	[1]
XLogP3-AA (Lipophilicity)	1.7	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	1	[1]
Rotatable Bond Count	2	[1]

Note: The properties listed are computationally derived and may differ from experimentally determined values.

Experimental Protocols for Property Determination

The following sections detail standardized experimental methodologies for determining the primary physical properties of a liquid compound such as hept-2-yn-1-ol.

Determination of Boiling Point (Capillary Method)

This method is suitable for determining the boiling point of small quantities of a liquid.

Apparatus:

- Thiele tube or other heating bath (e.g., oil bath on a hot plate)
- Thermometer
- Small test tube (e.g., fusion tube)
- Capillary tube (sealed at one end)
- Rubber band or thread for attachment

Procedure:

- Add a small amount (a few milliliters) of hept-2-yn-1-ol to the small test tube.
- Place the capillary tube, with its open end downwards, into the test tube containing the liquid.
- Attach the test tube to the thermometer using a rubber band or thread, ensuring the sample is level with the thermometer bulb.
- Immerse the assembly in the Thiele tube or oil bath, making sure the rubber band is above the level of the heating liquid.^[2]
- Heat the apparatus gently. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.

- Continue gentle heating until a rapid and continuous stream of bubbles emerges from the capillary tube.[\[3\]](#)[\[4\]](#)
- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid begins to enter the capillary tube.[\[2\]](#)[\[3\]](#) Record this temperature.

Determination of Density (Gravimetric Method)

This method relies on the direct measurement of the mass of a known volume of the liquid.

Apparatus:

- Analytical balance (accurate to at least 0.001 g)
- Graduated cylinder or volumetric flask (e.g., 10 mL)
- Thermometer

Procedure:

- Measure and record the mass of a clean, dry graduated cylinder on the analytical balance.[\[5\]](#)
[\[6\]](#)
- Carefully dispense a precise volume (e.g., 10.0 mL) of hept-2-yn-1-ol into the graduated cylinder.
- Record the mass of the graduated cylinder containing the liquid.[\[5\]](#)
- Measure and record the temperature of the liquid.
- Calculate the mass of the liquid by subtracting the mass of the empty cylinder from the mass of the cylinder with the liquid.[\[5\]](#)[\[7\]](#)
- Calculate the density by dividing the mass of the liquid by its volume (Density = Mass / Volume).[\[6\]](#)

- Repeat the measurement multiple times to ensure accuracy and calculate the average density.[5]

Determination of Refractive Index

The refractive index is a fundamental property related to how light propagates through a substance. An Abbe refractometer is a standard instrument for this measurement.

Apparatus:

- Abbe Refractometer
- Dropper or pipette
- Constant temperature water bath (optional, for high precision)
- Solvent for cleaning (e.g., ethanol or isopropanol) and soft tissue paper

Procedure:

- Ensure the prism of the Abbe refractometer is clean and dry.
- Calibrate the instrument if necessary, typically using distilled water or a standard of known refractive index.
- Using a dropper, place a few drops of hept-2-yn-1-ol onto the surface of the measuring prism.
- Close the illuminating prism gently to spread the liquid into a thin film.
- Allow a short time for temperature equilibration. For precise measurements, circulate water from a constant temperature bath through the refractometer.
- Look through the eyepiece and turn the adjustment knob until the boundary line between the light and dark fields is sharp and centered in the crosshairs.
- If a color fringe is visible, adjust the chromaticity screw until the boundary is a sharp black-and-white line.

- Read the refractive index value from the instrument's scale. Record the temperature at which the measurement was taken.

Determination of Solubility (Shake-Flask Method)

This is a standard method for determining the equilibrium solubility of a compound in a specific solvent.

Apparatus:

- Vials with screw caps
- Shaker or agitator at a constant temperature
- Centrifuge
- Syringe and inert syringe filters (e.g., PTFE)
- Analytical instrument for quantification (e.g., HPLC, GC)
- Volumetric flasks and pipettes for preparing standards

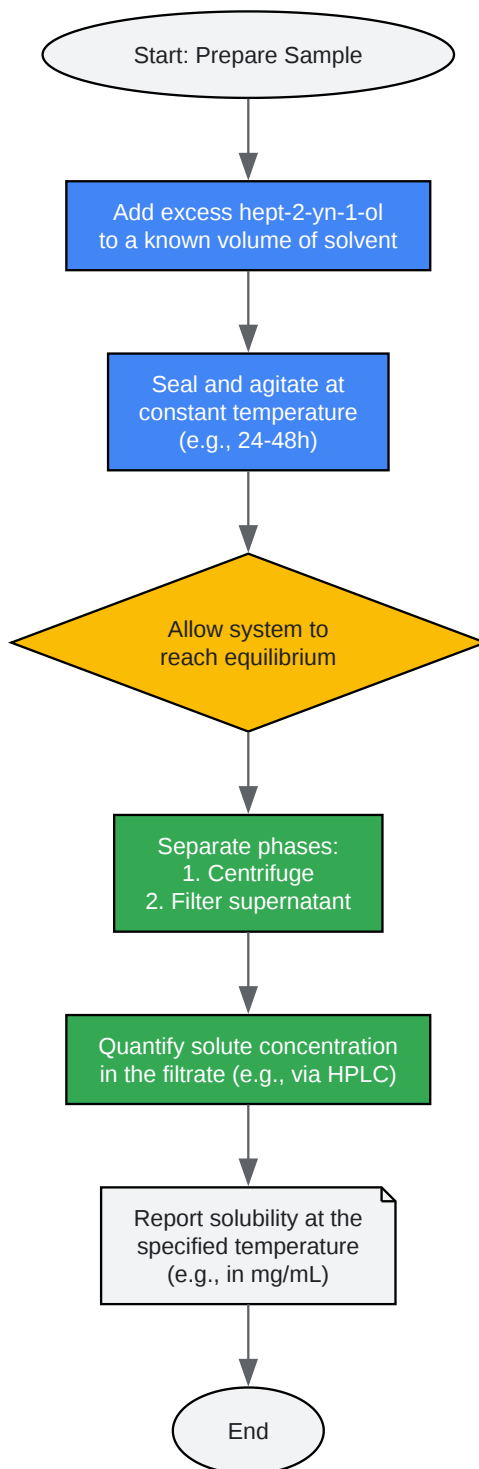
Procedure:

- Add an excess amount of hept-2-yn-1-ol to a vial containing a known volume of the desired solvent (e.g., water, ethanol). The excess solid ensures that a saturated solution is formed.
- Seal the vial and place it in a shaker or agitator set to a constant temperature.
- Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After agitation, allow the vials to stand to let undissolved material settle.
- Separate the undissolved solute from the saturated solution, typically by centrifugation followed by careful filtration of the supernatant through a chemically inert syringe filter.^[8]
- Quantify the concentration of hept-2-yn-1-ol in the clear, saturated filtrate using a suitable and validated analytical method like HPLC.^[8]

- The measured concentration represents the solubility of the compound in that solvent at the specified temperature.

Visualized Experimental Workflow

The following diagram illustrates the logical workflow for the determination of equilibrium solubility using the shake-flask method.



[Click to download full resolution via product page](#)

Caption: Workflow for the shake-flask method of solubility determination.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Heptyn-1-ol | C₇H₁₂O | CID 535111 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 3. Video: Boiling Points - Procedure [jove.com]
- 4. uomus.edu.iq [uomus.edu.iq]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. chm.uri.edu [chm.uri.edu]
- 7. wjec.co.uk [wjec.co.uk]
- 8. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Core Physical Properties of Hept-2-yn-1-ol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b092533#physical-properties-of-hept-2-yn-1-ol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com